

O-(4-Nitrobenzoyl)hydroxylamine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: O-(4-Nitrobenzoyl)hydroxylamine

Cat. No.: B1297418

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CAS Number: 35657-36-4 Molecular Weight: 182.13 g/mol

This technical guide provides an in-depth overview of **O-(4-Nitrobenzoyl)hydroxylamine**, a key reagent in organic synthesis, particularly for electrophilic amination reactions. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications, including experimental protocols and reaction mechanisms.

Physicochemical Properties

O-(4-Nitrobenzoyl)hydroxylamine is a white to light yellow solid.^[1] Key physicochemical data are summarized in the table below.

Property	Value	Reference
CAS Number	35657-36-4	
Molecular Formula	C ₇ H ₆ N ₂ O ₄	
Molecular Weight	182.13 g/mol	
Appearance	White to light yellow solid	[1]
Purity	≥98%	[1]

Synthesis

A common method for the synthesis of **O-(4-Nitrobenzoyl)hydroxylamine** involves the reaction of 4-nitrobenzoyl chloride with hydroxylamine. This reaction is typically carried out in the presence of a base to neutralize the hydrochloric acid byproduct.

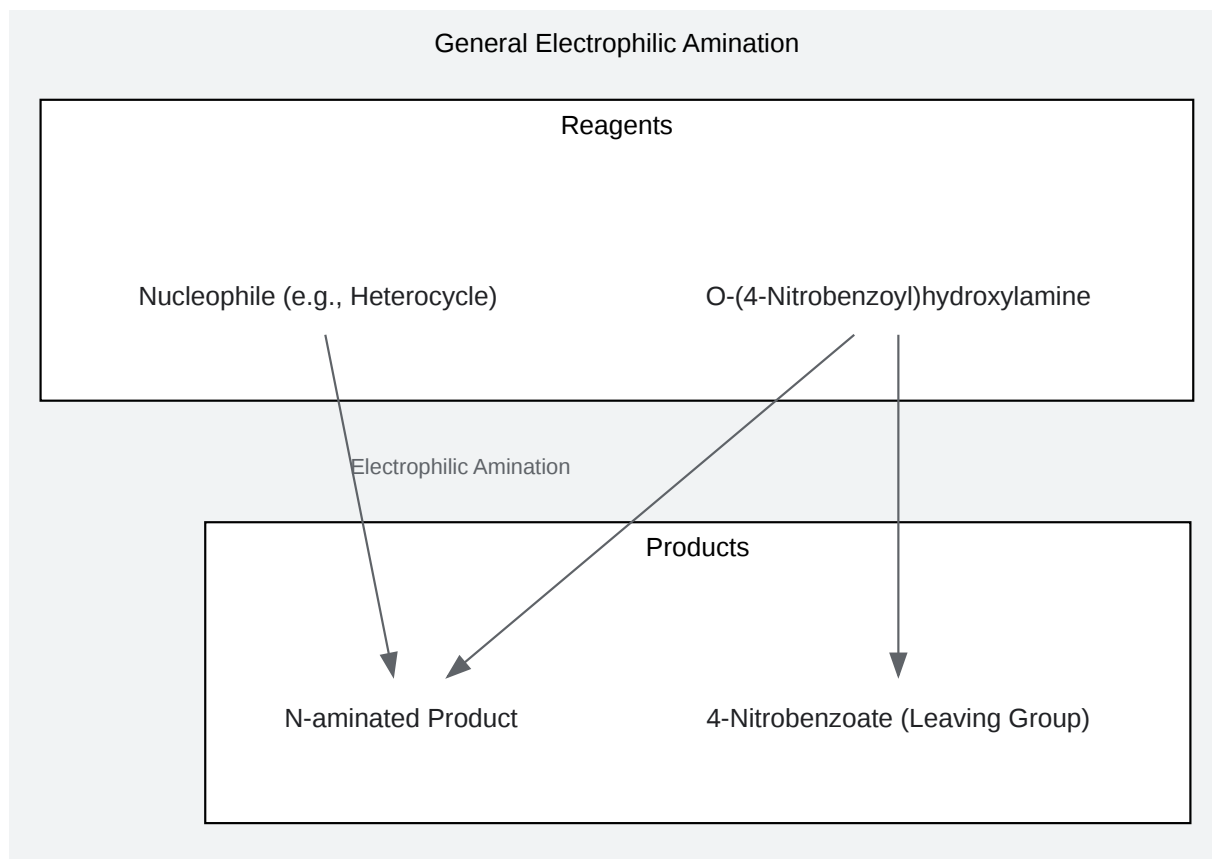
Applications in Organic Synthesis

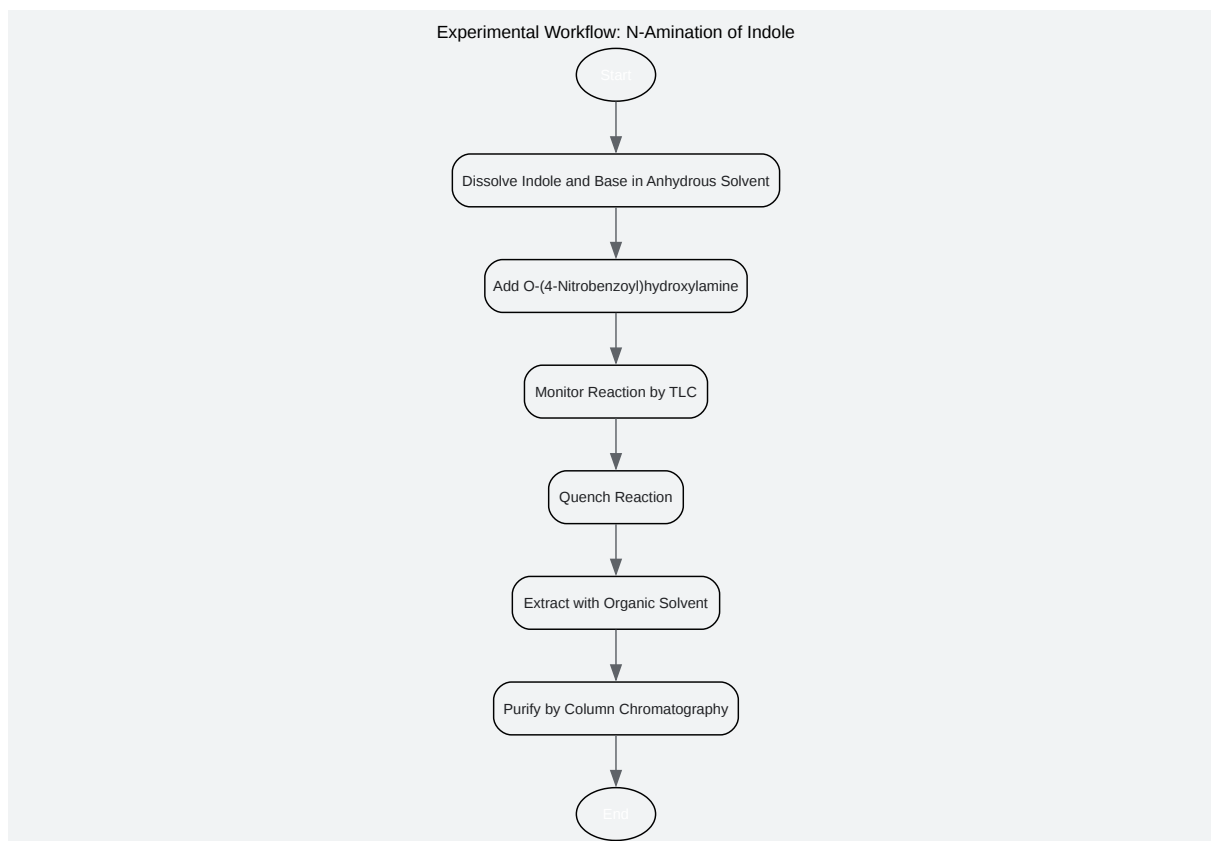
The primary application of **O-(4-Nitrobenzoyl)hydroxylamine** is as an electrophilic aminating agent. The electron-withdrawing nitro group enhances the electrophilicity of the nitrogen atom, making it a potent reagent for the introduction of an amino group ($-NH_2$) to a variety of nucleophiles.

N-Amination of Heterocycles

O-(4-Nitrobenzoyl)hydroxylamine is particularly effective for the N-amination of nitrogen-containing heterocycles, which are prevalent scaffolds in many pharmaceutical compounds.

The general reaction for the electrophilic amination of a nucleophile is depicted below:





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References

- 1. nbino.com [nbino.com]
- To cite this document: BenchChem. [O-(4-Nitrobenzoyl)hydroxylamine: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1297418#o-4-nitrobenzoyl-hydroxylamine-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b1297418#o-4-nitrobenzoyl-hydroxylamine-cas-number-and-molecular-weight)

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